Genotoxicity Assessment of 3-Octanone: A Comparative Guide for Researchers

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Compound of Interest	
Compound Name:	*3-Octanone*
CAS No.:	*106-68-3(3-octanone); 541-85-5(5-methyl-3-heptanone)*
Cat. No.:	*B7767769*

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This guide provides a comprehensive comparison of the genotoxic potential of **3-octanone** with other structurally related ketones, including 2-heptanone, 2-butanone (methyl ethyl ketone), and acetone. The assessment is based on a review of available data from standard in vitro genotoxicity assays.

Executive Summary

Based on the available scientific data, **3-octanone** is not considered to be genotoxic. This conclusion is supported by a battery of in vitro tests, including a mammalian cell gene mutation assay (HPRT), an in vitro micronucleus test, and an in vitro comet assay. Furthermore, data from its structural analog, 2-heptanone, which is also negative in genotoxicity assays, provides additional weight of evidence for the safety of **3-octanone**. Comparative analysis with other ketones such as 2-butanone and acetone reveals a consistent lack of genotoxic activity across this class of compounds in standard test systems.

Comparative Genotoxicity Data

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The following tables summarize the results of key genotoxicity assays for **3-octanone** and selected alternative ketones.

Table 1: Genotoxicity of **3-Octanone** and its Read-Across Analog 2-Heptanone

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Compound	CAS Number	Ames Test (OECD 471)	In Vitro Mammalian Cell Gene Mutation (HPRT)	In Vitro Micronucleus Test (OECD 487)	In Vitro Chromosomal Aberration (OECD 473)	In Vitro Comet Assay	Conclusion
3-Octanone	106-68-3	Data not available	Negative in Chinese hamster V79 cells, with and without metabolic activation (up to 14.4 mM)[1]	Negative in Chinese hamster V79 cells, with and without metabolic activation (up to 31 mM)[1]	Data not available	Negative in A549 and V79 cell lines (up to 62 mM)[1]	Not Genotoxic[1]
2-Heptanone (Read-across for 3-Octanone)	110-43-0	Negative in S. typhimurium strains TA98, TA100, TA1535, TA1537, and TA1538, with and without S9 activation (up to	Data not available	Data not available	Negative in human lymphocytes, with and without S9 activation[1]	Data not available	Not Genotoxic[1]

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			5000 µg/plate) [1]			

Table 2: Genotoxicity of Other Ketones

Compound	CAS Number	Ames Test (OECD 471)	In Vitro Mammalian Cell Gene Mutation	In Vitro Micronucleus Test	In Vivo Micronucleus Test (OECD 474)	Conclusion
2-Butanone (MEK)	78-93-3	Negative[2]	Negative in mouse lymphoma L5178Y cells	Data not available	Negative in Chinese hamsters[2]	Not Genotoxic[2]
Acetone	67-64-1	Negative in multiple studies[3] [4]	Data not available	Data not available	Data not available	Not Genotoxic[5]

Experimental Protocols

Detailed methodologies for the key genotoxicity assays cited in this guide are outlined below. These protocols are based on internationally recognized OECD guidelines.

Bacterial Reverse Mutation Test (Ames Test) - OECD 471

The Ames test is a widely used method to evaluate the mutagenic potential of a chemical by measuring its ability to induce reverse mutations in several strains of Salmonella typhimurium and Escherichia coli that are auxotrophic for a specific amino acid.

- Bacterial Strains: A minimum of five strains are typically used, including four S. typhimurium strains (TA98, TA100, TA1535, and TA1537) and one E. coli strain (WP2uvrA or WP2 pKM101), to detect different types of mutations.

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- Metabolic Activation: The assay is performed both in the presence and absence of an exogenous metabolic activation system, typically a liver fraction from Aroclor 1254-induced rats (S9 fraction), to mimic mammalian metabolism.
- Exposure Conditions: The test chemical is applied at a range of concentrations to the bacterial strains using either the plate incorporation method or the pre-incubation method.
- Data Analysis: A positive result is indicated by a concentration-dependent increase in the number of revertant colonies that is significantly higher than the concurrent solvent control.

In Vitro Mammalian Cell Micronucleus Test - OECD 487

This test identifies substances that cause chromosomal damage by detecting micronuclei in the cytoplasm of interphase cells.

- Cell Cultures: Appropriate mammalian cell lines (e.g., CHO, V79, L5178Y, TK6) or primary cells (e.g., human peripheral blood lymphocytes) are used.[6]
- Treatment: Cells are exposed to at least three concentrations of the test substance for a short (3-6 hours) or long (1.5-2 normal cell cycles) duration, both with and without metabolic activation (S9).[6]
- Cytokinesis Block: Cytochalasin B is often added to the culture medium to block cytokinesis, resulting in binucleated cells, which makes it easier to identify cells that have undergone one cell division.
- Harvesting and Scoring: Cells are harvested, fixed, and stained. At least 2000 binucleated cells per concentration are scored for the presence of micronuclei.[2][6]
- Evaluation Criteria: A substance is considered positive if it induces a statistically significant and concentration-related increase in the frequency of micronucleated cells.[6]

In Vitro Mammalian Chromosomal Aberration Test - OECD 473

This assay is designed to identify agents that cause structural chromosomal aberrations in cultured mammalian cells.[7]

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- Cell Cultures: Established cell lines or primary cell cultures are employed.[7]
- Exposure: Cell cultures are treated with the test substance at a minimum of three analyzable concentrations, both with and without metabolic activation, for approximately 1.5 normal cell cycle lengths.[4]
- Metaphase Arrest: Following exposure, cells are treated with a metaphase-arresting substance (e.g., colcemid or colchicine).
- Harvesting and Analysis: Cells are harvested, treated with a hypotonic solution, fixed, and stained. Metaphase cells are then analyzed microscopically for chromosomal aberrations.[7]
- Interpretation: A test substance is considered to induce chromosomal aberrations if a statistically significant, dose-dependent increase in the number of cells with structural aberrations is observed.[8]

Genotoxicity Assessment Workflow

The following diagram illustrates a standard workflow for in vitro genotoxicity assessment.

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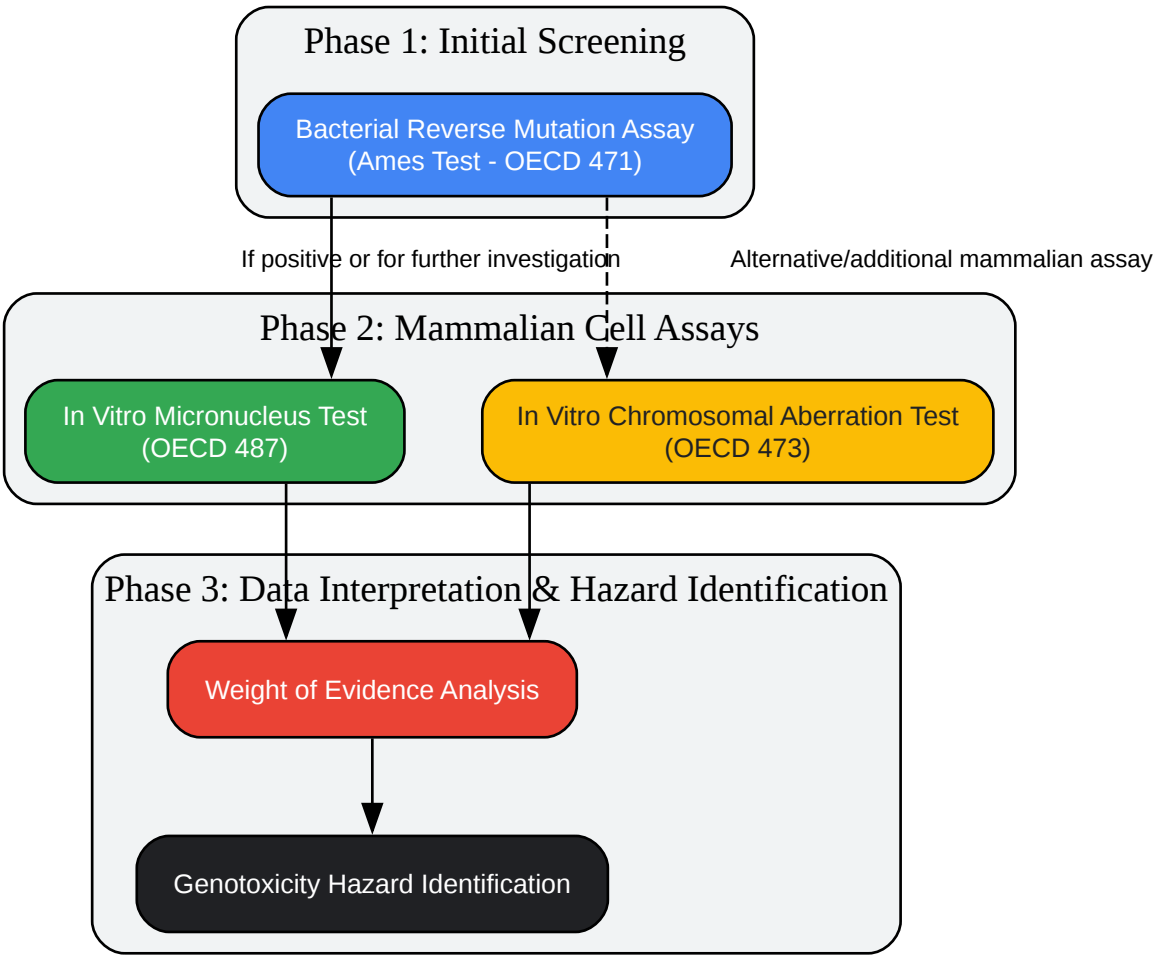

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Workflow for in vitro genotoxicity assessment.

Conclusion

The comprehensive analysis of the available data indicates that **3-octanone** does not pose a genotoxic risk. The negative results from a range of in vitro assays, coupled with the consistent lack of genotoxicity observed for other structurally related ketones, provide strong evidence for its safety in this regard. This information is critical for researchers, scientists, and drug development professionals in conducting thorough safety and risk assessments.

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